

# Molecular structure and weight of Tert-butyl (6-fluoropyridin-3-yl)carbamate

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## Compound of Interest

Compound Name: *Tert-butyl (6-fluoropyridin-3-yl)carbamate*

Cat. No.: *B070831*

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## An In-Depth Technical Guide to Tert-butyl (6-fluoropyridin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and potential applications of **Tert-butyl (6-fluoropyridin-3-yl)carbamate**. This compound is a valuable building block in medicinal chemistry, particularly in the development of kinase inhibitors and other therapeutic agents.

### Core Molecular and Physical Properties

**Tert-butyl (6-fluoropyridin-3-yl)carbamate**, also known as N-Boc-5-amino-2-fluoropyridine, is a solid substance at room temperature.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	171178-41-9	[1][3]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> FN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	212.22 g/mol	[4]
Physical Form	Solid	[1][2]
IUPAC Name	tert-butyl N-(6-fluoro-3-pyridinyl)carbamate	[1]

## Molecular Structure

The molecular structure of **Tert-butyl (6-fluoropyridin-3-yl)carbamate** consists of a pyridine ring substituted with a fluorine atom at the 6-position and a tert-butoxycarbonyl (Boc) protected amine group at the 3-position.

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## References

- 1. tert-Butyl (6-fluoropyridin-3-yl)carbamate | 171178-41-9 [sigmaaldrich.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. calpaclab.com [calpaclab.com]

- 4. 891856-23-8 CAS MSDS (tert-butyl 6-fluoropyridin-2-ylcarbamate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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